

Application Notes and Protocols: Total Synthesis Strategies for (-)-Clovene

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Compound of Interest

Compound Name: (-)-Clovene

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Introduction

(-)-Clovene is a tricyclic sesquiterpene natural product with a unique bridged [6.3.1.01,5]dodecane skeleton. Its complex architecture, featuring three contiguous quaternary carbon centers, has made it a compelling target for synthetic chemists over several decades. The pursuit of its total synthesis has not only driven the development of novel synthetic methodologies but also served as a benchmark for testing the efficiency of various strategic approaches to the construction of complex carbocyclic frameworks. This document provides a detailed overview of key strategies employed in the total synthesis of **(-)-clovene** and its derivatives, complete with experimental protocols for pivotal reactions and a comparative analysis of different synthetic campaigns.

Data Presentation: Comparative Analysis of (-)-Clovene Total Syntheses

The following table summarizes the key quantitative data from four distinct total syntheses of clovene or a closely related derivative. This allows for a direct comparison of their efficiency

and strategic differences.

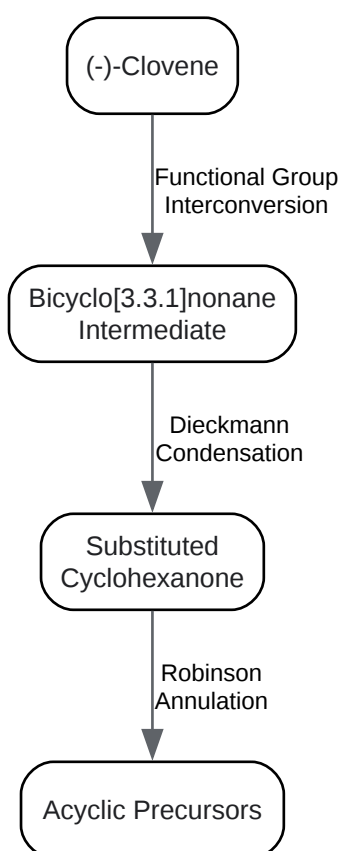
Parameter	Paquette (1965, racemic)	Schultz (1983, racemic)	Funk (1988, racemic)	Yu (2017, asymmetric)
Target Molecule	(±)-Clovene	(±)-Clovene	(±)-Clovene	(-)-Clovan-2,9-dione
Key Strategy	Robinson Annulation / Dieckmann Condensation	Intramolecular Alkylation of an α-chloroketone	Intramolecular [2+2] Ketene Cycloaddition / Ring Expansion	Rh(I)-catalyzed [3+2+1] Cycloaddition / Intramolecular Aldol Reaction
Starting Material(s)	Ethyl acetoacetate and 1,5-dibromopentane	2-Methyl-1,3-cyclohexanedione	3-Ethoxy-2-cyclohexen-1-one	3,3-Dimethylpent-4-ynal and a cyclopropane carboxylate
Total Steps	~15	~10	9	11
Overall Yield	Not explicitly stated	~5%	~11%	~12%
Key Bond Formations	C-C bond formation via enolate chemistry	Intramolecular C-alkylation	C-C bonds via cycloaddition and rearrangement	C-C bonds via cycloaddition and aldol reaction
Stereocontrol	Not controlled (racemic)	Not controlled (racemic)	Not controlled (racemic)	Substrate-controlled diastereoselectivity

Retrosynthetic Analysis and Strategic Overview

The diverse strategies for constructing the clovene skeleton can be visualized through their retrosynthetic disconnections.

Paquette's Convergent Approach (1965)

Paquette's pioneering synthesis established the feasibility of constructing the clovene framework through a convergent strategy. The key bicyclo[3.3.1]nonane intermediate was assembled using classical enolate chemistry.

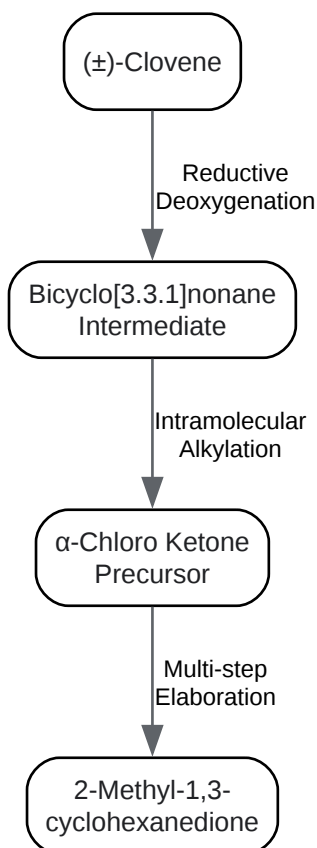


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Paquette's Retrosynthesis

Schultz's Intramolecular Alkylation Strategy (1983)

Schultz and Dittami employed an intramolecular alkylation of a chloro ketone to forge the key bicyclo[3.3.1]nonane ring system, demonstrating a robust method for constructing bridged systems.

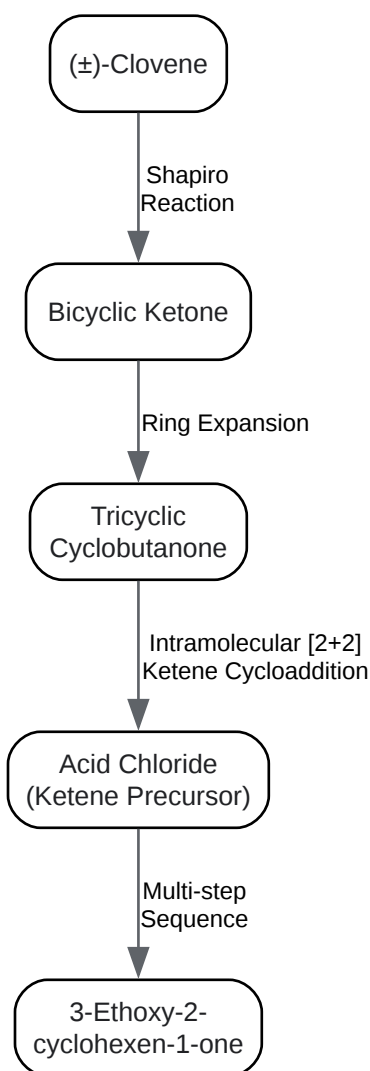


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Schultz's Retrosynthesis

Funk's Photochemical and Rearrangement Strategy (1988)

Funk's elegant approach utilized an intramolecular [2+2] cycloaddition of a ketene with an olefin to construct a strained cyclobutanone, which then underwent a facile ring expansion to the desired bicyclic system.^[1]

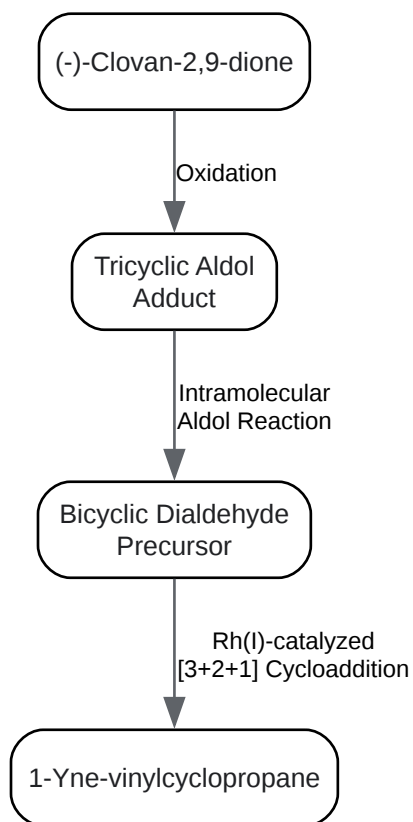


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Funk's Retrosynthesis

Yu's Asymmetric [3+2+1] Cycloaddition Approach (2017)

A modern and asymmetric approach by Yu and coworkers features a rhodium-catalyzed [3+2+1] cycloaddition of a 1-yne-vinylcyclopropane with carbon monoxide to rapidly assemble a complex bicyclic core.^{[2][3]} An ensuing intramolecular aldol reaction then forges the final ring of the clovane skeleton.^{[2][3]}



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Yu's Retrosynthesis

Experimental Protocols

The following are detailed protocols for key transformations in the discussed total syntheses.

Protocol 1: Funk's Intramolecular [2+2] Ketene Cycloaddition (1988)

Reaction: Conversion of an acid chloride to a tricyclic cyclobutanone via an in situ generated ketene.

Materials:

- Acid chloride precursor
- Triethylamine (Et₃N), freshly distilled

- Toluene, anhydrous
- Round-bottom flask equipped with a reflux condenser and a magnetic stir bar
- Syringe pump

Procedure:

- To a flame-dried, argon-purged round-bottom flask is added a solution of the acid chloride precursor in anhydrous toluene (0.01 M).
- The solution is brought to reflux (110 °C).
- A solution of triethylamine (1.5 equivalents) in anhydrous toluene is added dropwise via syringe pump over a period of 4 hours.
- After the addition is complete, the reaction mixture is maintained at reflux for an additional 1 hour.
- The reaction mixture is cooled to room temperature and the triethylammonium hydrochloride salt is removed by filtration.
- The filtrate is concentrated under reduced pressure.
- The crude product is purified by flash column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to afford the tricyclic cyclobutanone.

Yield: ~70-80%

Protocol 2: Schultz's Intramolecular Alkylation (1983)

Reaction: Cyclization of an α -chloro ketone to form a bicyclo[3.3.1]nonane derivative.

Materials:

- α -Chloro ketone precursor
- Potassium tert-butoxide (t-BuOK)

- tert-Butanol (t-BuOH), anhydrous
- Round-bottom flask with a magnetic stir bar and reflux condenser

Procedure:

- A solution of the α -chloro ketone precursor in anhydrous tert-butanol (0.05 M) is prepared in a flame-dried, argon-purged round-bottom flask.
- Potassium tert-butoxide (1.2 equivalents) is added portionwise to the stirred solution at room temperature.
- The reaction mixture is heated to reflux (82 °C) and maintained at this temperature for 12 hours.
- The reaction is cooled to room temperature and quenched by the addition of saturated aqueous ammonium chloride solution.
- The aqueous layer is extracted with diethyl ether (3 x 50 mL).
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by flash column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to yield the bicyclo[3.3.1]nonanone.

Yield: ~65-75%

Protocol 3: Yu's Rh(I)-Catalyzed [3+2+1] Cycloaddition (2017)[2]

Reaction: Construction of a bicyclo[3.2.1]octenone core from a 1-yne-vinylcyclopropane and carbon monoxide.[2]

Materials:

- 1-Yne-vinylcyclopropane (1-yne-VCP) substrate

- $[\text{Rh}(\text{CO})_2\text{Cl}]_2$
- 1,2-Dichloroethane (DCE), anhydrous
- Carbon monoxide (CO) gas (balloon)
- Schlenk tube equipped with a magnetic stir bar

Procedure:

- To a flame-dried Schlenk tube under an argon atmosphere is added the 1-yne-VCP substrate (1.0 equivalent) and $[\text{Rh}(\text{CO})_2\text{Cl}]_2$ (5 mol %).^[2]
- Anhydrous 1,2-dichloroethane (0.02 M) is added, and the argon atmosphere is replaced with a balloon of carbon monoxide (1 atm).^[2]
- The reaction mixture is stirred at 80 °C for 12 hours.^[2]
- The mixture is cooled to room temperature and concentrated under reduced pressure.^[2]
- The crude residue is purified by flash column chromatography on silica gel (eluent: petroleum ether/ethyl acetate gradient) to afford the bicyclic product.^[2]

Yield: 83% combined yield of diastereomers.^[1]

Protocol 4: Yu's Intramolecular Aldol Reaction (2017)^[2]

Reaction: Formation of the tricyclic clovane skeleton via an intramolecular aldol condensation.^[2]

Materials:

- Bicyclic dialdehyde precursor
- Potassium carbonate (K_2CO_3)
- Methanol (MeOH)
- Round-bottom flask with a magnetic stir bar

Procedure:

- To a solution of the bicyclic dialdehyde precursor in methanol (0.01 M) is added potassium carbonate (2.0 equivalents) at 0 °C.[2]
- The reaction mixture is stirred at 0 °C for 30 minutes.[2]
- The reaction is quenched by the addition of saturated aqueous ammonium chloride solution. [2]
- The mixture is extracted with ethyl acetate (3 x 20 mL).[2]
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.[2]
- The crude product is purified by flash column chromatography on silica gel (eluent: petroleum ether/ethyl acetate gradient) to give the tricyclic aldol product.[2]

Yield: 76% combined yield of diastereomers.[2]

Conclusion

The total synthesis of **(-)-clovene** has been a fertile ground for the development and application of a wide array of synthetic strategies. From classical annulation reactions to modern catalytic cycloadditions, each approach offers unique advantages in terms of efficiency, stereocontrol, and convergency. The detailed protocols and comparative data presented herein are intended to serve as a valuable resource for researchers in the field of natural product synthesis and drug discovery, providing both a historical perspective and practical guidance for the construction of complex molecular architectures. The ongoing interest in clovene and its analogues ensures that it will continue to inspire innovation in the art and science of chemical synthesis.

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